

Technical Guide: Synthesis and Manufacturing of Mordant Orange 6

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Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B606671

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Abstract

Mordant Orange 6 (C.I. 26520) is a double azo dye utilized in the textile industry for dyeing wool, silk, nylon, leather, and fur.[1][2] Its synthesis is a classic example of diazo coupling, a fundamental reaction in the production of azo dyes. This technical guide provides a comprehensive overview of the synthesis and manufacturing methods of **Mordant Orange 6**, including a detailed experimental protocol, a summary of its physicochemical properties, and a discussion of the underlying chemical principles. The synthesis involves the diazotization of 4-((4-aminophenyl)diazenyl)benzenesulfonic acid and its subsequent coupling with 2-hydroxybenzoic acid (salicylic acid).[1]

Introduction

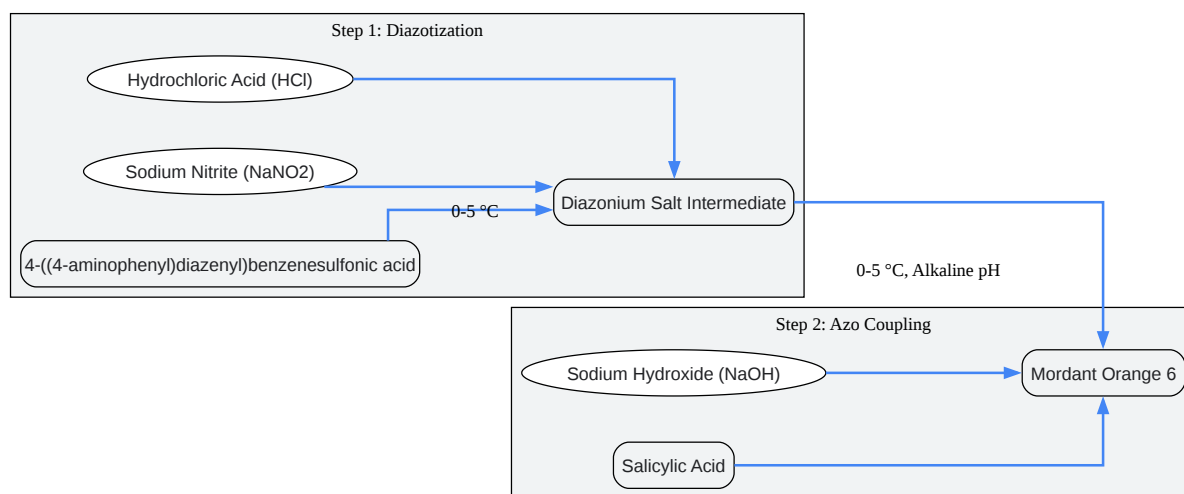
Mordant Orange 6 is an anionic dye that requires a mordant, typically a metal salt, to fix the dye to the fabric, enhancing its fastness properties.[1] The synthesis of azo dyes, including **Mordant Orange 6**, is a well-established industrial process that relies on the formation of a diazonium salt from an aromatic amine, which then acts as an electrophile in a coupling reaction with an electron-rich substrate.

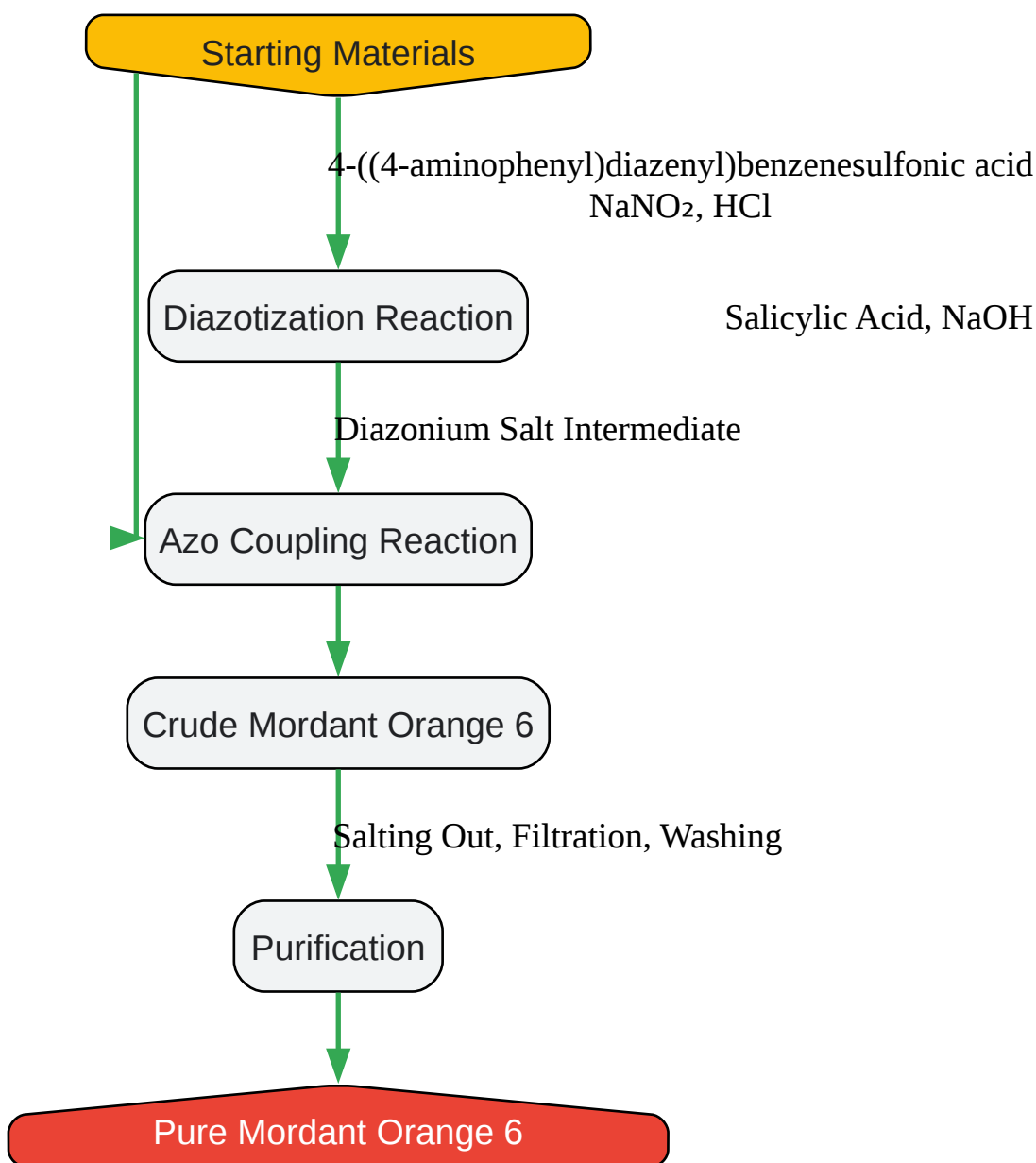
Synthesis Pathway

The synthesis of **Mordant Orange 6** is a two-step process:

- Diazotization: 4-((4-aminophenyl)diazenyl)benzenesulfonic acid is treated with a cold, acidic solution of sodium nitrite to form the corresponding diazonium salt.
- Azo Coupling: The diazonium salt is then coupled with salicylic acid in an alkaline medium to yield the final product, **Mordant Orange 6**.^[1]

The overall reaction is depicted in the workflow diagram below.





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References

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- 2. chembk.com [chembk.com]
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